3-[(2-Chlorophenoxy)methyl]benzoic acid CAS number 30082-45-2

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Compound of Interest

Compound Name:	*3-[(2-Chlorophenoxy)methyl]benzoic acid*
CAS No.:	*30082-45-2*
Cat. No.:	*B448581*

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Technical Monograph: **3-[(2-Chlorophenoxy)methyl]benzoic Acid** CAS Number: 30082-45-2 Document Type: Technical Guide & Synthetic Protocol Version: 2.0 (Scientific Reference Series)[1]

Part 1: Executive Summary & Strategic Significance

3-[(2-Chlorophenoxy)methyl]benzoic acid represents a "privileged scaffold" in modern medicinal chemistry.[1] Unlike simple aromatic acids, this molecule features a bi-aryl ether architecture linked by a methylene bridge.[1] This structural motif is critical in drug discovery for three reasons:

- Conformational Flexibility: The methylene spacer (-CH2-O-) breaks the planarity between the two aromatic rings, allowing the molecule to adopt specific "twisted" geometries required to fit into hydrophobic pockets of enzymes (e.g., PPAR

  , aldose reductase).

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- Lipophilic Tuning: The 2-chloro substituent on the phenoxy ring increases metabolic stability (blocking para-oxidation) and enhances lipophilicity (LogP ~3.5), improving membrane permeability.[1]
- Synthetic Versatility: The carboxylic acid moiety serves as a reactive "warhead" for amide coupling, making this compound an ideal starting block for Fragment-Based Drug Discovery (FBDD).[1]

Part 2: Chemical Profile

Property	Specification	Mechanistic Implication
Molecular Formula	$C_{14}H_{11}ClO_3$	Bi-aryl ether core.[1]
Molecular Weight	262.69 g/mol	Fragment-compliant (Rule of 3).[1][2]
LogP (Predicted)	~3.57	High lipophilicity; requires polar solvents (DMSO) for bio-assay.[1]
pKa (Acid)	~4.0 - 4.2	Typical benzoic acid; exists as carboxylate anion at physiological pH.[1]
H-Bond Acceptors	3	Ether oxygen + Carboxyl group.[1]
Rotatable Bonds	4	Allows induced-fit binding in protein targets.[1]

Part 3: Synthetic Protocols & Process Optimization

To ensure high purity and yield, a two-step "Protect-Couple-Deprotect" strategy is recommended over direct coupling, which prevents side reactions with the carboxylic acid.

Workflow Visualization

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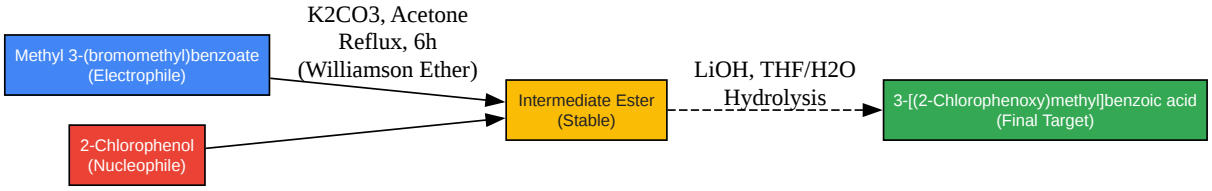

Figure 1: Optimized Synthetic Route via Williamson Ether Synthesis

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Detailed Protocol

Step 1: Williamson Ether Coupling Rationale: The use of a weak base (Potassium Carbonate) in an aprotic solvent prevents ring alkylation and favors O-alkylation.[1]

- Reagents:
  - Methyl 3-(bromomethyl)benzoate (1.0 eq)[1]
  - 2-Chlorophenol (1.1 eq)[1]
  - Potassium Carbonate (

    , anhydrous, 2.5 eq)
  - Potassium Iodide (KI, 0.1 eq) - Catalyst
  - Solvent: Acetone (Reagent grade) or DMF (for larger scale).[1]
- Procedure:
  - Charge a round-bottom flask with 2-chlorophenol and acetone.[1]
  - Add

    and stir at room temperature for 15 minutes to generate the phenoxide anion.

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- Add Methyl 3-(bromomethyl)benzoate and the catalytic KI.[1] Note: KI converts the bromide to a more reactive iodide in situ (Finkelstein reaction).
- Reflux at 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2).[1] The starting bromide spot should disappear.[1]
- Workup: Filter off inorganic salts. Concentrate the filtrate. Redissolve in Ethyl Acetate, wash with 1N NaOH (to remove unreacted phenol) and Brine.[1] Dry over

  .[1]

Step 2: Ester Hydrolysis Rationale: Lithium Hydroxide (LiOH) is preferred over NaOH for its solubility in THF/Water mixtures, ensuring a homogeneous reaction.[1]

- Reagents:
  - Crude Ester from Step 1.[1]
  - LiOH (3.0 eq).[1]
  - Solvent: THF:Water (3:1).[1]
- Procedure:
  - Dissolve the ester in THF/Water.[1] Add LiOH.
  - Stir at room temperature for 12 hours.
  - Acidification (Critical): Cool the reaction on ice. Slowly add 1N HCl until pH ~2. The product will precipitate as a white solid.[1][3]
  - Purification: Filter the solid.[1][3] Recrystallize from Ethanol/Water if necessary to achieve >98% purity.

Part 4: Medicinal Chemistry Applications

This molecule is rarely the final drug; it is a Lead Generation Engine.[1] The carboxylic acid is designed to be converted into amides, esters, or heterocycles.

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Library Generation Logic

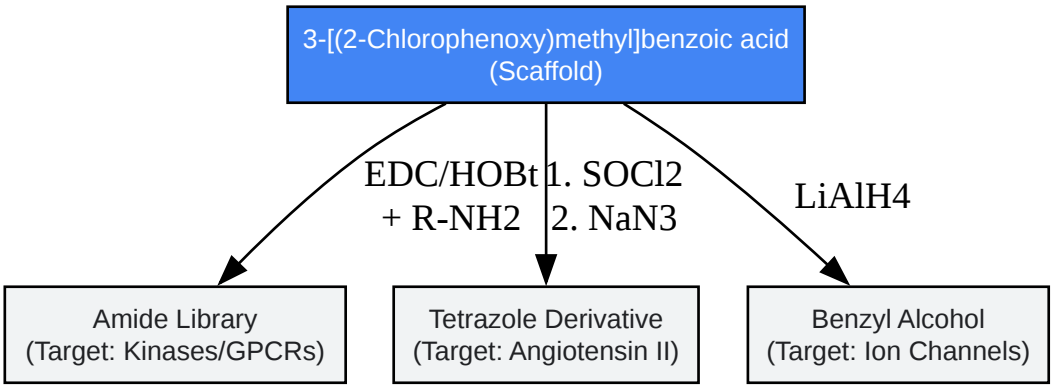

Figure 2: Divergent Synthesis for SAR Exploration

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Key Application Areas:

- PPAR Agonists: The structure mimics the "tail" of Fibrates (e.g., Fenofibrate).[1] The acid headgroup binds to the Tyr/His residues in the PPAR nuclear receptor.[1]
- Anti-Inflammatory Agents: Phenoxy-benzoic acid derivatives have shown efficacy in inhibiting COX enzymes and reducing cytokine release (TNF-

) in acute lung injury models [1].[1]
- Agrochemicals: This scaffold is homologous to auxin-mimic herbicides.[1] Researchers must test for phytotoxicity early in the development cycle.[1]

Part 5: Analytical Characterization (QC)

To validate the synthesis of CAS 30082-45-2, the following spectral signatures must be confirmed:

- 1H NMR (DMSO-d6, 400 MHz):
  - 13.0 ppm (Broad s, 1H, -COOH).
  - 7.9 - 7.5 ppm (m, 4H, Benzoic acid ring). Look for the singlet at the 2-position of the benzoic ring.

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- 7.4 - 6.9 ppm (m, 4H, Chlorophenoxy ring).
- 5.2 ppm (s, 2H, -CH2-O-).[1] This singlet is the diagnostic peak for the ether linkage.

- HPLC Purity:
  - Column: C18 Reverse Phase.[1]
  - Mobile Phase: Acetonitrile/Water (0.1% Formic Acid).[1] Gradient 5% -> 95%.[1]
  - Retention Time: Expect late elution due to high lipophilicity (LogP ~3.5).[1]

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